

Synthesis of 3-(2-Fluorophenyl)morpholine hydrochloride

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Compound of Interest

Compound Name: 3-(2-Fluorophenyl)morpholine

CAS No.: 1017418-51-7

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Application Note: Synthesis of **3-(2-Fluorophenyl)morpholine** Hydrochloride

Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **3-(2-Fluorophenyl)morpholine** hydrochloride, a privileged scaffold in medicinal chemistry often associated with CNS-active agents (e.g., norepinephrine-dopamine reuptake inhibitors).^[1] Unlike 2-substituted morpholines, the 3-aryl positional isomer requires specific synthetic attention to the benzylic position during ring closure.

This guide prioritizes the "Amino-Diol Cyclization" route, favored for its operational simplicity and use of readily available commodity starting materials. We provide a step-by-step methodology, critical process parameters (CPPs), and analytical expectations to ensure reproducibility.

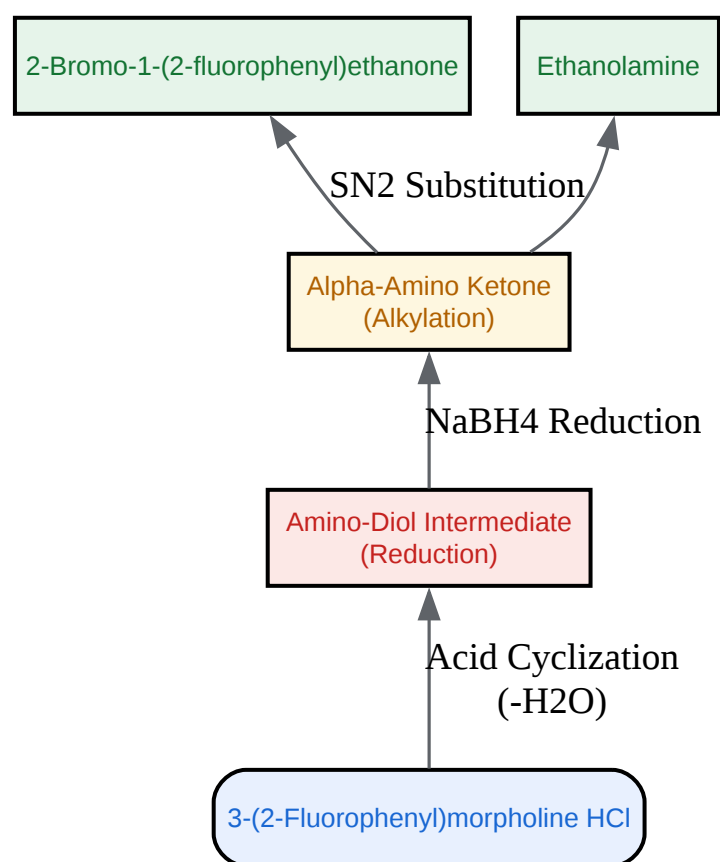
Retrosynthetic Analysis

The synthesis is designed around the construction of the morpholine ring via a 2-amino-1-arylethanol intermediate.^[1] This approach avoids the use of expensive metal catalysts required

for some modern coupling reactions.

Strategic Disconnection:

- Target: **3-(2-Fluorophenyl)morpholine HCl**.[\[1\]](#)
- Precursor: 2-((2-Hydroxyethyl)amino)-1-(2-fluorophenyl)ethanol (Amino-Diol).[\[1\]](#)
- Starting Materials: 2-Bromo-1-(2-fluorophenyl)ethanone (CAS 655-15-2) and Ethanolamine.
[\[1\]](#)



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Figure 1: Retrosynthetic strategy highlighting the three-step linear sequence.[\[1\]](#)

Safety & Handling (Critical)

- 2-Bromo-1-(2-fluorophenyl)ethanone: Potent lachrymator and skin corrosive.[\[1\]](#) Handle strictly in a fume hood. Double-glove (Nitrile/Neoprene) is mandatory.[\[1\]](#)

- Sulfuric Acid (Conc.): Used in the cyclization step.[\[1\]](#) Extremely corrosive; reacts violently with water.
- Hydrogen Chloride (Gas/Ether): Corrosive and toxic.[\[1\]](#) Use a trap or scrubber system.

Detailed Experimental Protocol

Step 1: N-Alkylation (Formation of α -Amino Ketone)

This step couples the bromoketone with ethanolamine.[\[1\]](#) Note: Excess ethanolamine is used to scavenge HBr and prevent poly-alkylation.[\[1\]](#)

- Reagents:
 - 2-Bromo-1-(2-fluorophenyl)ethanone (1.0 eq)[\[1\]](#)
 - Ethanolamine (3.0 eq)[\[1\]](#)
 - Dichloromethane (DCM) or THF (Solvent)[\[1\]](#)
- Procedure:
 - Dissolve 2-Bromo-1-(2-fluorophenyl)ethanone (10 g, 46 mmol) in DCM (100 mL) and cool to 0°C.
 - Add Ethanolamine (8.4 g, 138 mmol) dropwise over 20 minutes. The reaction is exothermic.
 - Allow the mixture to warm to room temperature (RT) and stir for 4 hours.
 - Monitor: TLC (5% MeOH in DCM) should show consumption of the bromoketone.
 - Workup: Wash the organic layer with water (3 x 50 mL) to remove excess ethanolamine and HBr salts.[\[1\]](#) Dry over Na₂SO₄ and concentrate in vacuo below 40°C.
 - Checkpoint: The intermediate α -amino ketone is unstable; proceed immediately to reduction.[\[1\]](#)

Step 2: Reduction to Amino-Diol

Reduction of the ketone establishes the benzylic alcohol necessary for cyclization.

- Reagents:
 - Crude α -amino ketone (from Step 1)[1]
 - Sodium Borohydride (NaBH_4) (1.5 eq)[1]
 - Methanol (MeOH)[1]
- Procedure:
 - Dissolve the crude residue in MeOH (80 mL) and cool to 0°C .
 - Add NaBH_4 (2.6 g, 69 mmol) portion-wise over 30 minutes. Evolution of H_2 gas will occur.
 - Stir at 0°C for 1 hour, then warm to RT for 2 hours.
 - Quench: Carefully add Acetone (10 mL) or sat. NH_4Cl to quench excess hydride.
 - Concentrate to remove MeOH . Partition residue between EtOAc and Water.
 - Dry organic layer (Na_2SO_4) and concentrate to yield 2-((2-hydroxyethyl)amino)-1-(2-fluorophenyl)ethanol as a viscous oil.[1]

Step 3: Acid-Mediated Cyclization

This is the critical ring-closure step involving the dehydration of the diol.

- Reagents:
 - Amino-Diol Intermediate[1][2]
 - Sulfuric Acid (70% H_2SO_4) or Conc.[1] HCl
- Procedure:

- Cool 70% H₂SO₄ (30 mL) to 0°C.
- Slowly add the amino-diol oil. Stir until dissolved.
- Heat the mixture to 140°C for 4–6 hours. Expert Insight: Do not exceed 150°C to avoid charring.[\[1\]](#)
- Cool the reaction mixture to 0°C.
- Neutralization: Pour onto crushed ice (100 g). Basify to pH 10–11 using 50% NaOH solution (keep temp <20°C).
- Extraction: Extract the free base morpholine with DCM (3 x 50 mL). Dry (Na₂SO₄) and concentrate.[\[1\]](#)

Step 4: Hydrochloride Salt Formation

- Procedure:
 - Dissolve the crude oil (free base) in Diethyl Ether or Ethanol.[\[1\]](#)
 - Add 2M HCl in Diethyl Ether dropwise with stirring until no further precipitation occurs.
 - Filter the white solid. Recrystallize from Isopropanol/Ethanol if necessary.
 - Yield: Expected overall yield 45–60%.

Critical Process Parameters (CPP)

Parameter	Specification	Rationale
Alkylation Temp	0°C to RT	Prevents formation of the bis-alkylated byproduct (dimer). [1]
Reduction Quench	pH 7-8	Ensure all borate complexes are broken down before extraction. [1]
Cyclization Temp	135°C - 145°C	Below 135°C, reaction is slow; above 150°C, elimination to styrene occurs.
Basification	T < 20°C	The free base is volatile and prone to degradation in hot alkaline media.

Analytical Validation

Expected Data for **3-(2-Fluorophenyl)morpholine HCl**:

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 9.80 (br s, 2H, NH₂⁺),[\[1\]](#)
 - 7.60–7.20 (m, 4H, Ar-H),[\[1\]](#)
 - 4.75 (d, 1H, Benzylic CH),[\[1\]](#)
 - 4.10–3.80 (m, 4H, Morpholine O-CH₂),[\[1\]](#)
 - 3.50–3.10 (m, 2H, Morpholine N-CH₂).[\[1\]](#)
 - Note: The benzylic proton at C3 is deshielded and splits due to coupling with the adjacent NH and Fluorine (long range).[\[1\]](#)
- Mass Spectrometry (ESI+):
 - [M+H]⁺ Calculated: 182.10

- Found: 182.1 m/z.

Expert Insights & Troubleshooting

Isomer Stability: The ortho-fluoro substituent exerts a steric and electronic effect that can make the benzylic position more labile than the para-isomer. During cyclization, if the temperature is too high, you may observe elimination to form the vinyl-benzene derivative. Strict temperature control (140°C) is the mitigation strategy.^[1]

Alternative "Pharma-Grade" Route (High Purity): For applications requiring >99.5% purity (e.g., API synthesis), the "Acid Cyclization" (Step 3) can be "dirty."^[1]

- Alternative: Acylate the amino-alcohol (Step 2 product) with Chloroacetyl chloride to form the amide.^[1] Cyclize with K_{Ot}Bu to form the Morpholin-3-one (Lactam).^[1] Reduce the Lactam with Borane-THF. This avoids the harsh sulfuric acid step.



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Figure 2: Linear workflow for the synthesis of the target compound.

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- Cyclization Methodologies: Palchykov, V. A. "Morpholines." ^{[2][3][4][5][6][7]} Synthesis and Biological Activity." ^{[2][5]} Russian Journal of Organic Chemistry, 2013. ^[2]
- Starting Material Data: 2-Bromo-1-(2-fluorophenyl)ethanone Safety Data Sheet. ^[1]

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